

solubility of Cyclobutane-1,3-dione in common organic solvents

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Compound of Interest

Compound Name: Cyclobutane-1,3-dione

Cat. No.: B095015

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Solubility of Cyclobutane-1,3-dione: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the solubility of **cyclobutane-1,3-dione** in common organic solvents. Despite its importance as a synthetic intermediate, specific quantitative solubility data for **cyclobutane-1,3-dione** is not readily available in the public domain. Chemical databases frequently cite its solubility as "N/A"^[1]. However, an understanding of its physicochemical properties can provide valuable insights into its expected solubility behavior. This guide presents the known physical properties of **cyclobutane-1,3-dione**, a general experimental protocol for determining its solubility, and a logical workflow for this process.

Physicochemical Properties Influencing Solubility

The solubility of a compound is governed by its physical and chemical properties. For **cyclobutane-1,3-dione**, the following known properties are key considerations for solvent selection. The principle of "like dissolves like" suggests that this polar molecule will exhibit greater solubility in polar solvents.

Property	Value	Source
Molecular Formula	C ₄ H ₄ O ₂	[1]
Molecular Weight	84.07 g/mol	[1] [2]
Melting Point	119-120 °C	[1] [3]
Boiling Point	226.9 °C	[1]
Density	1.314 g/cm ³	[1]
Appearance	Colorless or white solid	[3]
pKa (Predicted)	5.97 ± 0.20	[1]

Experimental Protocol for Solubility Determination

The following is a generalized gravimetric method for determining the solubility of a solid organic compound like **cyclobutane-1,3-dione** in a range of organic solvents.

Materials and Equipment:

- **Cyclobutane-1,3-dione**
- A selection of anhydrous organic solvents (e.g., ethanol, methanol, acetone, ethyl acetate, dichloromethane, chloroform, tetrahydrofuran, dimethyl sulfoxide, hexane)
- Analytical balance
- Vials with screw caps
- Constant temperature bath or shaker with temperature control
- Vortex mixer
- Centrifuge
- Micropipettes
- Drying oven

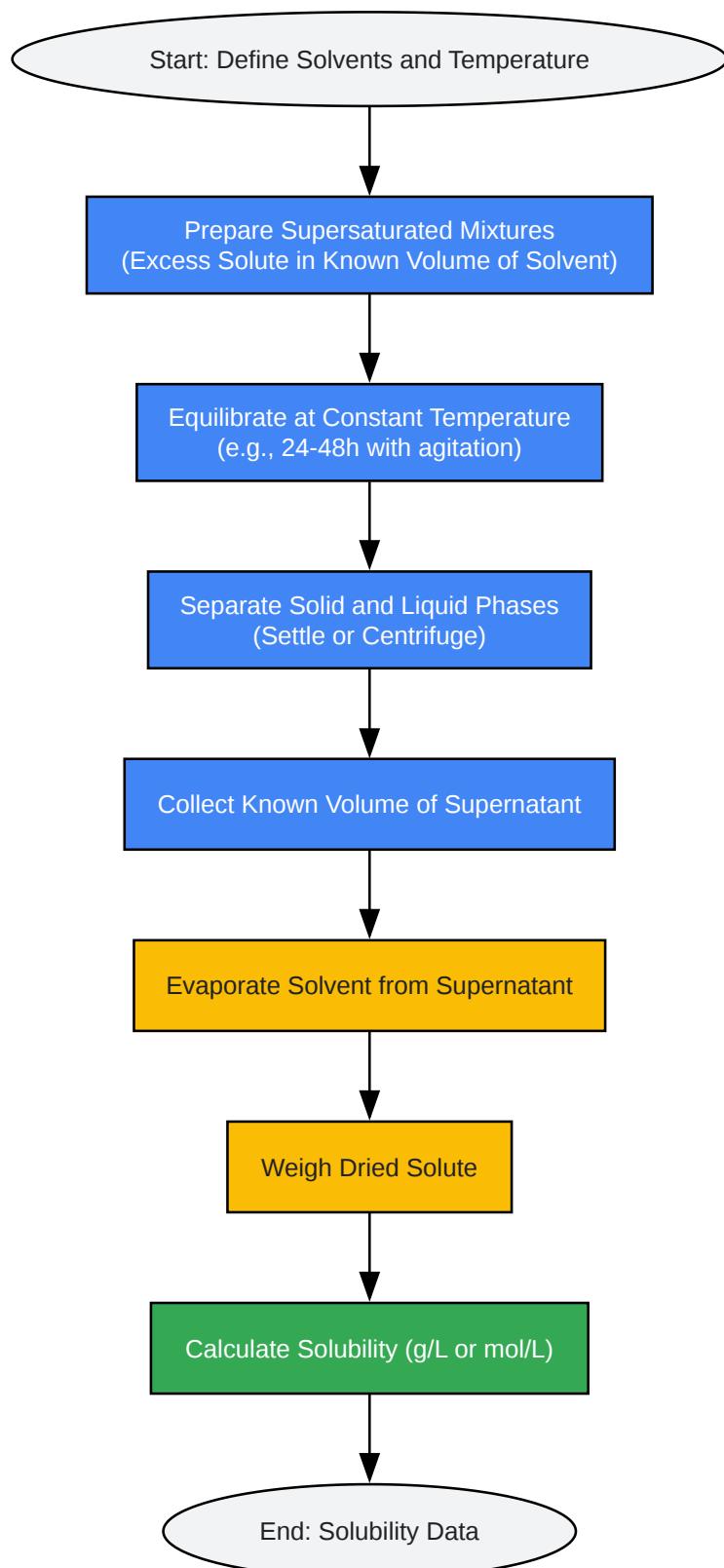
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **cyclobutane-1,3-dione** to a series of vials, each containing a known volume (e.g., 1 mL) of a different organic solvent. The excess solid is crucial to ensure saturation.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature bath or a shaker with temperature control set to the desired temperature (e.g., 25 °C).
 - Agitate the mixtures for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required for equilibration may need to be determined empirically.
- Phase Separation:
 - After equilibration, allow the vials to stand undisturbed in the temperature bath for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.
 - Alternatively, centrifuge the vials at a controlled temperature to facilitate the separation of the solid and liquid phases.
- Sample Collection:
 - Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a pre-weighed, airtight syringe or a micropipette. It is critical to avoid aspirating any undissolved solid.
- Solvent Evaporation:
 - Transfer the collected supernatant to a pre-weighed vial.
 - Evaporate the solvent under a gentle stream of nitrogen or in a drying oven at a temperature below the boiling point of the solvent and the melting point of the solute.

- Quantification:
 - Once the solvent has completely evaporated, weigh the vial containing the dried solute.
 - The mass of the dissolved **cyclobutane-1,3-dione** can be determined by subtracting the initial weight of the empty vial.
- Calculation of Solubility:
 - Calculate the solubility in grams per liter (g/L) or moles per liter (mol/L) using the mass of the dissolved solute and the volume of the supernatant collected.

Experimental Workflow

The following diagram illustrates the logical steps for determining the solubility of **cyclobutane-1,3-dione**.



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Caption: Workflow for Gravimetric Solubility Determination.

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